

Application Notes and Protocols: Analyzing MEK and ERK Phosphorylation Following CCT241161 Treatment

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Compound of Interest

Compound Name: CCT241161

Cat. No.: B612043

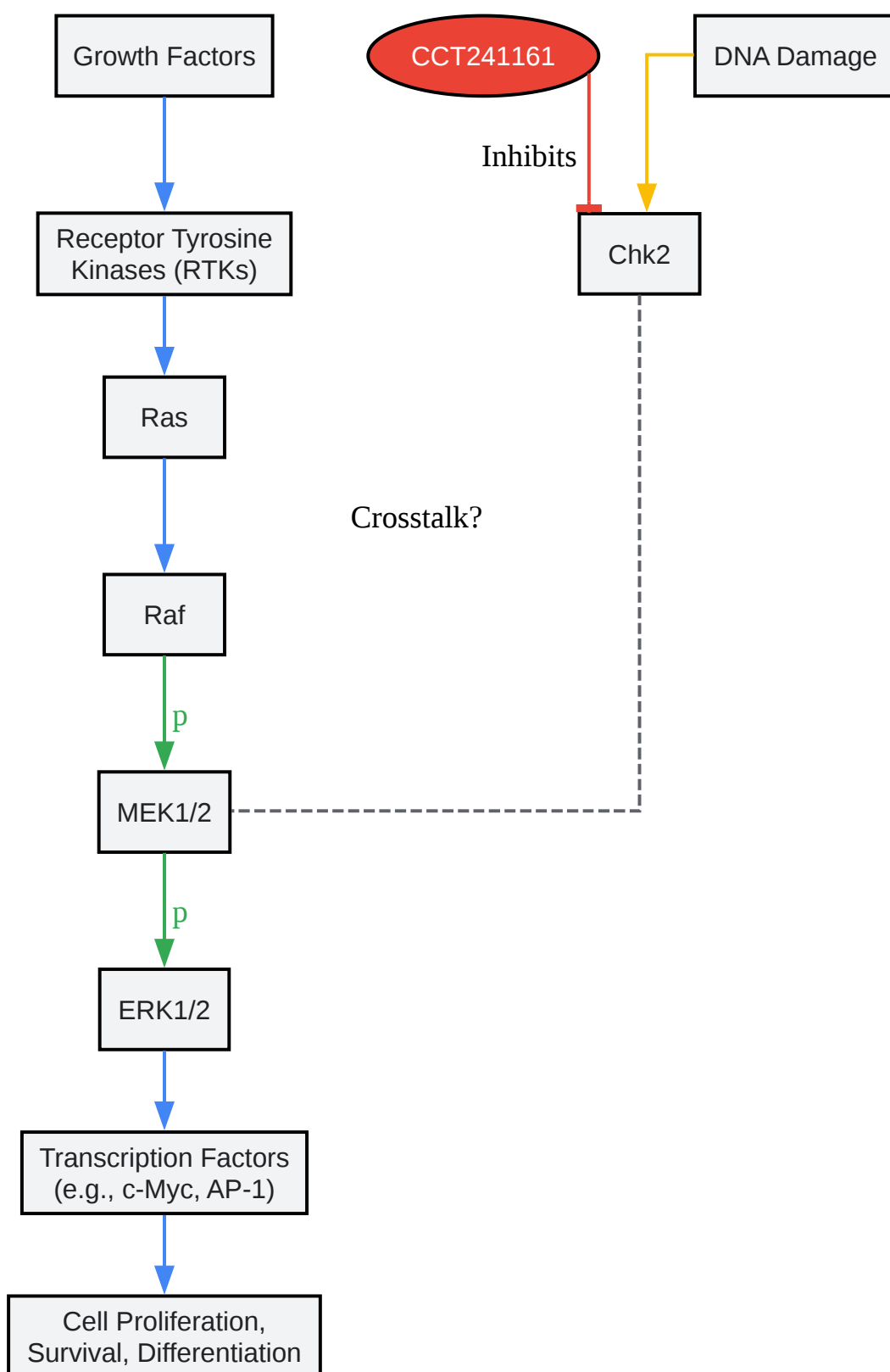
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These application notes provide a comprehensive guide for researchers and scientists to investigate the effects of **CCT241161**, a selective ATP-competitive inhibitor of Checkpoint kinase 2 (Chk2), on the MEK/ERK signaling pathway. The following protocols detail the Western blot analysis of phosphorylated MEK (pMEK) and phosphorylated ERK (pERK) in cells treated with this compound.

Introduction to CCT241161 and the MEK/ERK Pathway

CCT241161 is a potent inhibitor of Chk2, a key protein kinase involved in the DNA damage response pathway. The canonical role of Chk2 is to mediate cell cycle arrest, DNA repair, and apoptosis upon genotoxic stress. The Ras-Raf-MEK-ERK (MAPK) pathway, on the other hand, is a central signaling cascade that regulates a wide array of cellular processes, including proliferation, differentiation, and survival. While Chk2 is not a direct upstream regulator of MEK/ERK in the canonical pathway, investigating potential off-target effects or signaling crosstalk is a critical aspect of drug development.

This protocol provides a robust method to determine if **CCT241161** treatment modulates the phosphorylation status of MEK1/2 and ERK1/2, the key kinases in the MAPK pathway.





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